

Application Note: Characterization of Piperacillin and its Dimer by LC-MS/MS

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Compound of Interest

Compound Name: Piperacillin dimer

CAS No.: 2170771-53-4

Cat. No.: B8820285

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Introduction

Piperacillin is a broad-spectrum β -lactam antibiotic widely used for treating serious bacterial infections.[1] Like other β -lactam antibiotics, piperacillin's efficacy is dependent on the integrity of its β -lactam ring.[2] However, this ring is susceptible to hydrolysis, leading to the formation of degradation products, including dimers.[1][2] The formation of these dimers, such as the penicilloic acid-**piperacillin dimer**, is a critical concern in pharmaceutical manufacturing and clinical settings as it represents a loss of antibacterial activity and the introduction of an impurity.[2][3]

This application note provides a detailed protocol for the identification and structural elucidation of piperacillin and a proposed major dimer using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Understanding the fragmentation patterns is crucial for monitoring the stability of piperacillin formulations and ensuring patient safety.

Scientific Principles: Formation of the Piperacillin Dimer

The primary pathway for the formation of the **piperacillin dimer** involves the hydrolysis of the strained β -lactam ring of one piperacillin molecule.[1][2] This initial step forms the inactive piperacillin penicilloic acid. This intermediate can then react with a second molecule of piperacillin to form a dimer.[3] One of the well-documented dimers is the 6-APA **Piperacillin Dimer**, which involves a covalent linkage between a 6-aminopenicillanic acid (6-APA) moiety and a piperacillin molecule. For the purpose of this note, we will focus on the penicilloic acid-**piperacillin dimer**, a significant degradation product.[1][3]

Experimental Workflow

The following diagram outlines the general workflow for the analysis of piperacillin and its dimer by LC-MS/MS.

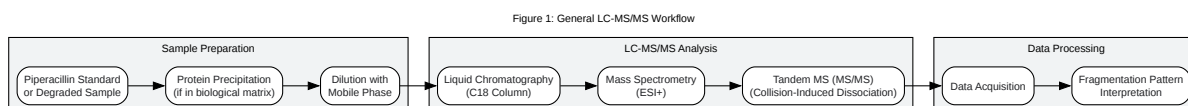


Figure 2: Proposed Fragmentation of Piperacillin

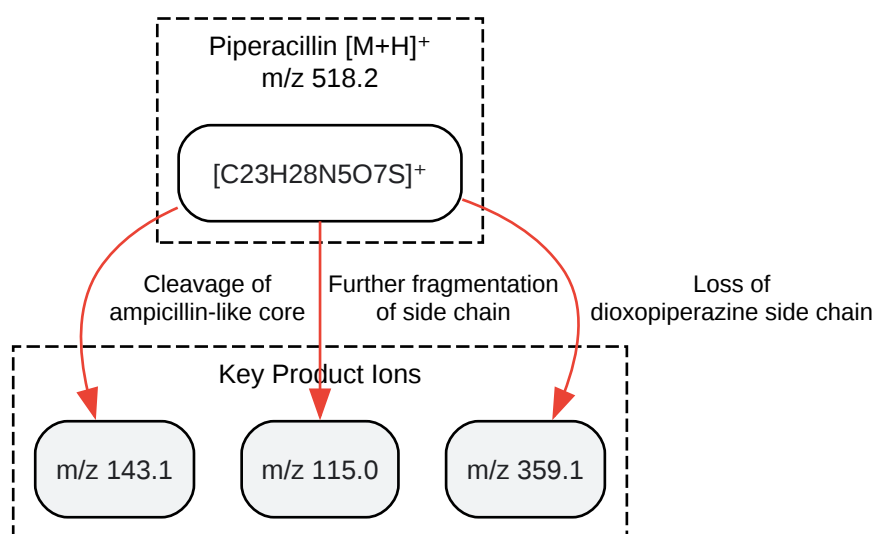
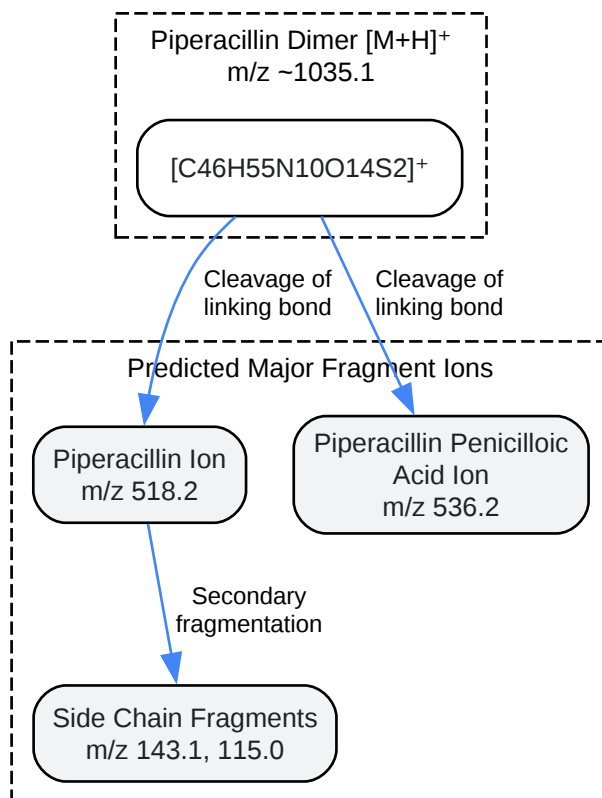


Figure 3: Proposed Fragmentation of Piperacillin Dimer



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